

heptyl 1-thiohexopyranoside storage temperature -20C

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Compound Focus: Heptyl 1-thiohexopyranoside

CAS No.: 85618-20-8

Cat. No.: S591824

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Chemical Data Summary

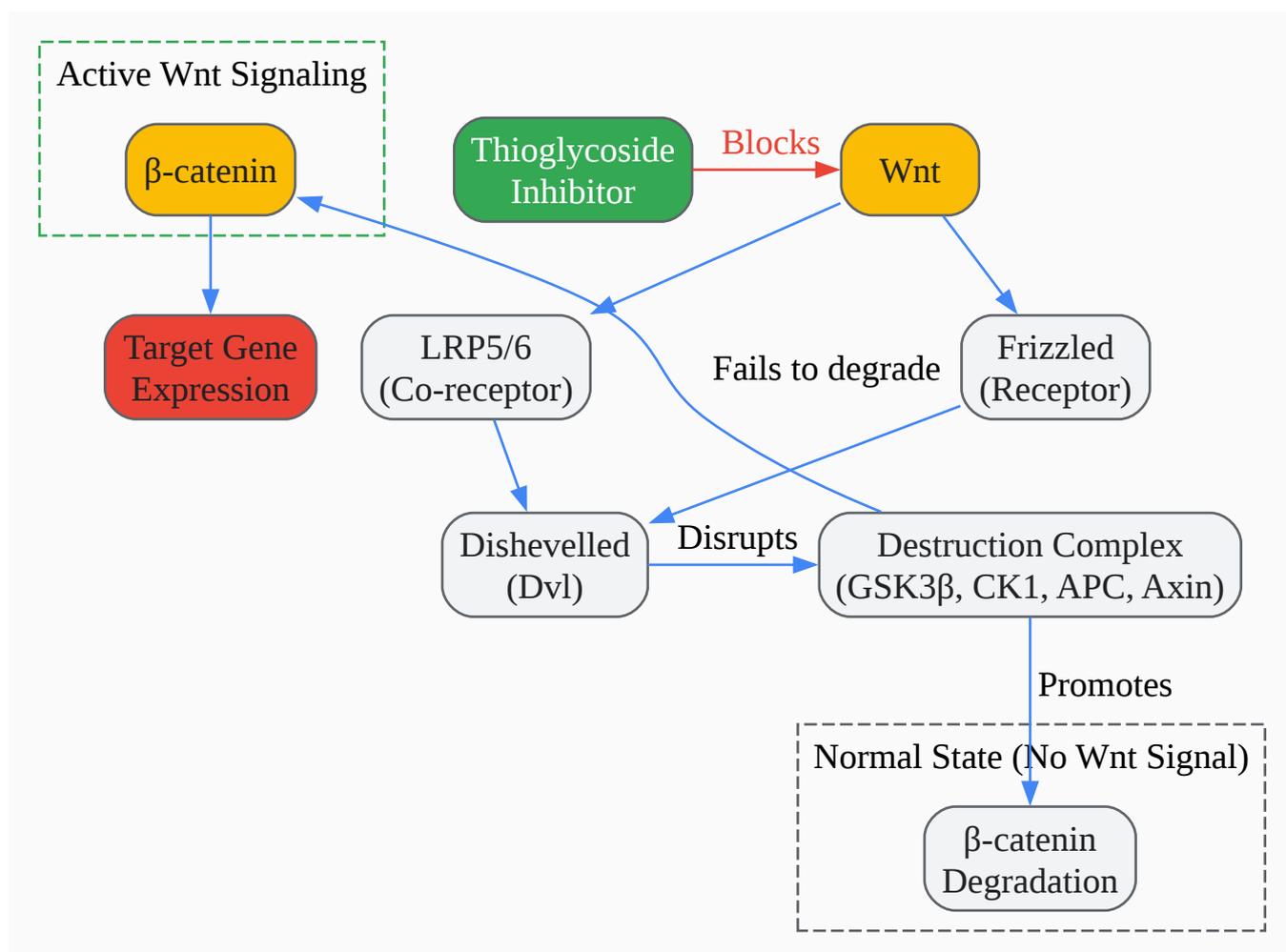
The table below consolidates the key identified information for **heptyl 1-thiohexopyranoside**.

Property	Details
Molecular Formula	$C_{13}H_{26}O_5S$ [1] [2] [3]
Average Molecular Weight	294.408 g/mol [1] [2] [3]
IUPAC Name	(2S,3R,4S,5S,6R)-2-(heptylsulfanyl)-6-(hydroxymethyl)oxane-3,4,5-triol [1] [4]
Chemical Classification	Thioglycoside [1]
State	Solid (predicted) [1]
Handling Precaution	The safety data for a related compound, 4-Methylphenyl 1-thiohexopyranoside , advises using personal protective equipment and operating within a well-ventilated enclosure [5].

Research Context & Applications

Heptyl 1-thiohexopyranoside is recognized in scientific databases as an **experimental small molecule** [1]. Its primary research application appears to be in structural biology. It is listed in the Protein Data Bank (PDB) as **heptyl 1-thio-beta-D-glucopyranoside** and is categorized as a **D-saccharide**, indicating its use in the study and crystallization of proteins [3].

Research into related thioglycoside compounds explores their potential to **inhibit the Wnt/ β -catenin signaling pathway** [6]. This pathway is a major driver of cell proliferation and is often dysregulated in cancers like colorectal cancer, making it a significant therapeutic target [6]. The following diagram illustrates the role of inhibitors in this pathway.



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Troubleshooting Guide

Based on the chemical nature of the compound and general laboratory practice, here are some common issues and recommended solutions that can guide your experimentation.

Problem	Possible Cause	Recommended Solution
Poor Solubility	Low water solubility of the compound.	Pre-dissolve in a small volume of a compatible co-solvent (e.g., DMSO) followed by dilution in the aqueous buffer.
Uncertain Storage	Lack of specific manufacturer's instructions.	Adopt a conservative approach: aliquot and store at -20°C or -80°C , and protect from moisture.
Loss of Activity	Chemical degradation over time.	Record the date of receipt and first use; avoid repeated freeze-thaw cycles by using aliquots.

Frequently Asked Questions

What is the primary research use of heptyl 1-thiohexopyranoside?

It is primarily used in biochemistry and structural biology as a detergent or a ligand for protein crystallization, as evidenced by its entry in the Protein Data Bank [3].

Are there any known safety risks?

While a specific Safety Data Sheet (SDS) for this exact compound was not found, the SDS for a closely related chemical (4-Methylphenyl 1-thiohexopyranoside) mandates the use of personal protective equipment and adequate ventilation [5]. This suggests a standard for safe handling should be assumed for all similar compounds.

Why is the Wnt signaling pathway important in cancer research?

The Wnt/ β -catenin pathway is a critical regulator of cell proliferation and stemness. When mutated or overactive, it can drive tumor development, progression, and resistance to therapy, particularly in colorectal cancer [6]. Inhibiting this pathway is a key therapeutic strategy.

Key Handling & Storage Recommendations

Given the lack of explicit data, a conservative storage strategy is recommended to ensure the compound's stability for research purposes.

- **Storage Temperature:** Based on common practices for sensitive biochemicals, long-term storage at -20°C is a prudent starting point. For extended long-term storage, -80°C is preferable.
- **Container:** Store in a tightly sealed, light-resistant container.
- **Handling:** Allow the vial to reach room temperature before opening to prevent condensation and introduction of moisture. Personal protective equipment (PPE) such as gloves and safety glasses should be worn.

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References

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